

L-Methioninamide Hydrochloride: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: *L*-Methioninamide hydrochloride

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Abstract

L-Methioninamide hydrochloride, the amide derivative of the essential amino acid L-methionine, serves as a key building block and precursor in a variety of research and development applications. Its enhanced solubility and stability compared to L-methionine make it a valuable compound in pharmaceutical synthesis, nutritional supplementation, and biotechnological processes. This technical guide provides an in-depth overview of the known applications of **L-Methioninamide hydrochloride** in research, focusing on its role as a source of L-methionine and its implications in cellular metabolism and drug development. While direct research on the biological activity of **L-Methioninamide hydrochloride** is limited, its utility is primarily understood through the well-established functions of L-methionine.

Introduction

L-Methioninamide hydrochloride ((S)-2-Amino-4-(methylthio)butanamide hydrochloride) is a chemically modified form of L-methionine where the carboxylic acid group is replaced by an amide group. This structural modification imparts distinct physicochemical properties, notably increased solubility and stability, which are advantageous in various formulation and experimental settings^[1]. In research, it is predominantly utilized as a more readily deliverable source of L-methionine for cell culture, a starting material for the synthesis of pharmaceutical compounds, and a component in nutritional studies^[1]. Its significance in research is therefore intrinsically linked to the pivotal roles of L-methionine in cellular processes.

Physicochemical Properties

The hydrochloride salt form of L-Methioninamide enhances its stability and solubility in aqueous solutions, facilitating its use in various experimental buffers and media.

Property	Value	Reference
CAS Number	16120-92-6	[2]
Molecular Formula	C ₅ H ₁₂ N ₂ OS•HCl	[2]
Molecular Weight	184.68 g/mol	[2]
Appearance	White powder	[2]
Purity	≥99% (HPLC)	[2]
Solubility	Soluble in water (0.3g in 2ml)	[2]
Melting Point	222-226°C	[2]
Storage Temperature	0-8°C	

Core Research Applications

The primary research applications of **L-Methioninamide hydrochloride** stem from its identity as a stable and soluble precursor to L-methionine.

Pharmaceutical Synthesis

L-Methioninamide hydrochloride serves as a versatile starting material or intermediate in the synthesis of various pharmaceutical agents^[1]. Its amino and amide functionalities provide reactive sites for building more complex molecules, particularly those targeting metabolic pathways where methionine is a key player.

Cell and Tissue Culture

In biotechnology, **L-Methioninamide hydrochloride** can be used as a component of cell culture media to provide a stable source of L-methionine, which is essential for protein synthesis and cell proliferation^[1]. Its high solubility ensures homogeneity in media preparations.

Nutritional Research

In the field of nutritional science, it is used in studies investigating amino acid metabolism and the effects of methionine supplementation. It is also utilized in the formulation of specialized animal feed to improve growth and health[1].

Cosmetics and Skincare

Due to the antioxidant properties associated with sulfur-containing amino acids, **L-Methioninamide hydrochloride** is explored in cosmetic formulations for its potential to protect the skin from oxidative stress[1].

Experimental Protocols

Detailed experimental protocols for the direct use of **L-Methioninamide hydrochloride** are not widely published in peer-reviewed literature, as it is typically used as a substitute for L-methionine where enhanced solubility is required. The following represents a generalized protocol for its application in cell culture.

General Protocol for Supplementation in Cell Culture:

- Preparation of Stock Solution:
 - Dissolve **L-Methioninamide hydrochloride** in sterile, deionized water or a suitable buffer (e.g., PBS) to create a concentrated stock solution (e.g., 100 mM).
 - Filter-sterilize the stock solution using a 0.22 µm syringe filter.
 - Store the stock solution at 4°C for short-term use or at -20°C for long-term storage.
- Supplementation of Cell Culture Medium:
 - Thaw the stock solution if frozen and bring to room temperature.
 - Add the required volume of the stock solution to the basal cell culture medium to achieve the desired final concentration of L-methionine equivalent. The final concentration will be cell-line and experiment-dependent.

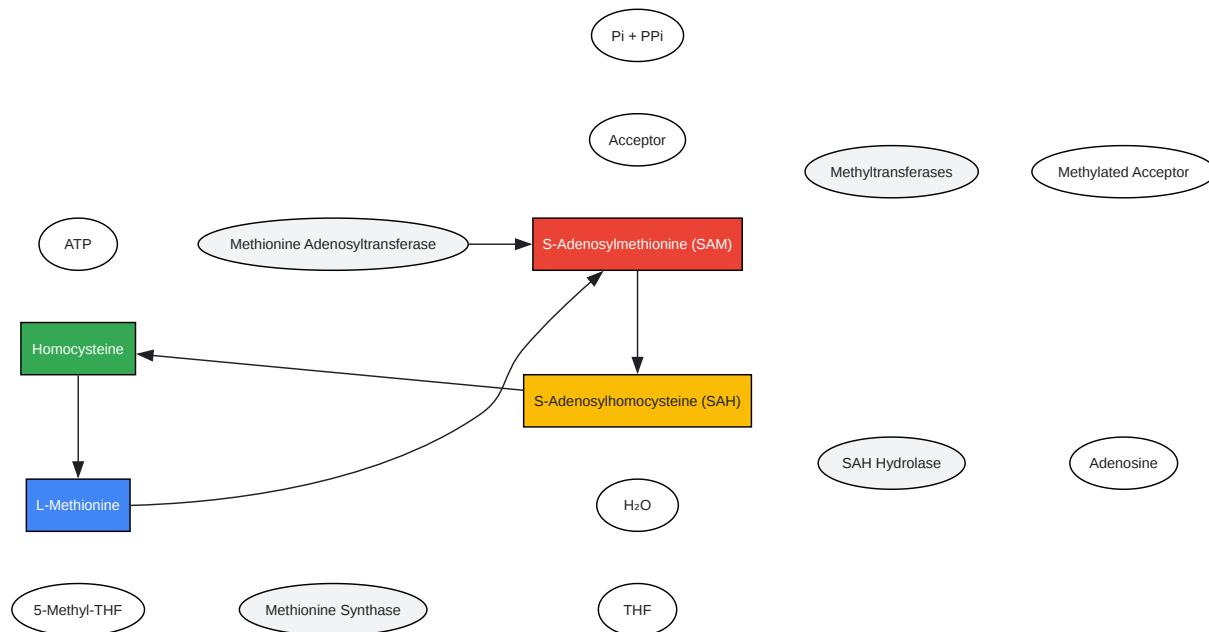
- Gently mix the supplemented medium to ensure homogeneity.
- Cell Treatment:
 - Remove the old medium from the cultured cells.
 - Add the freshly prepared medium supplemented with **L-Methioninamide hydrochloride** to the cells.
 - Incubate the cells under standard conditions (e.g., 37°C, 5% CO₂).

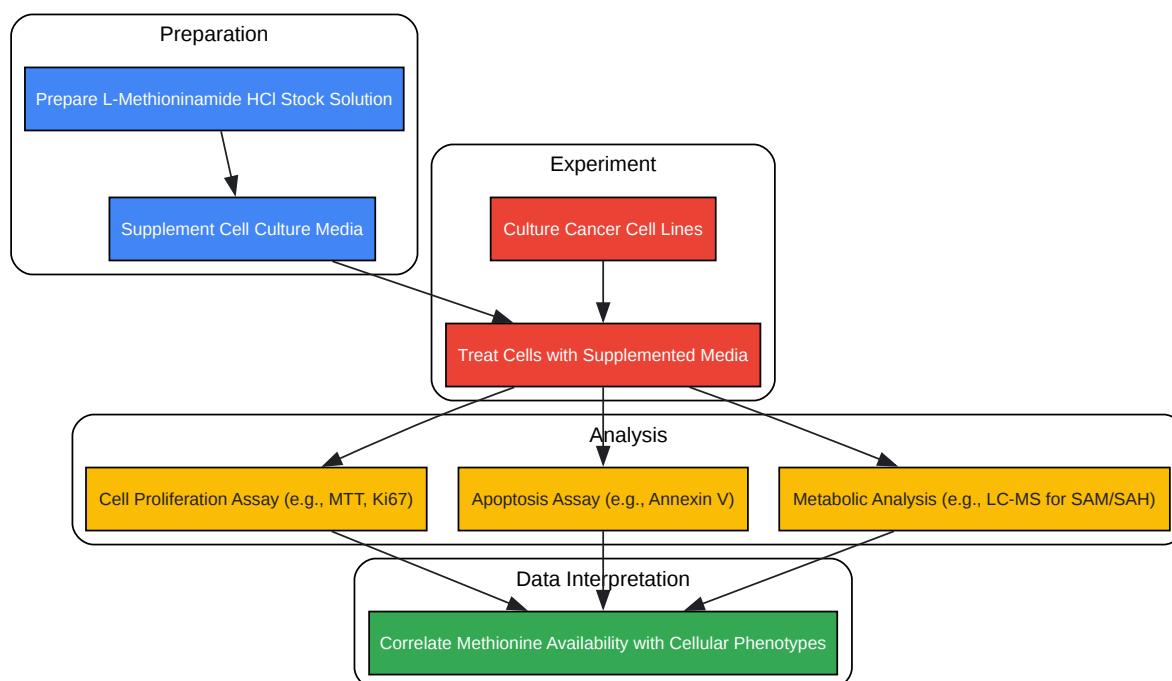
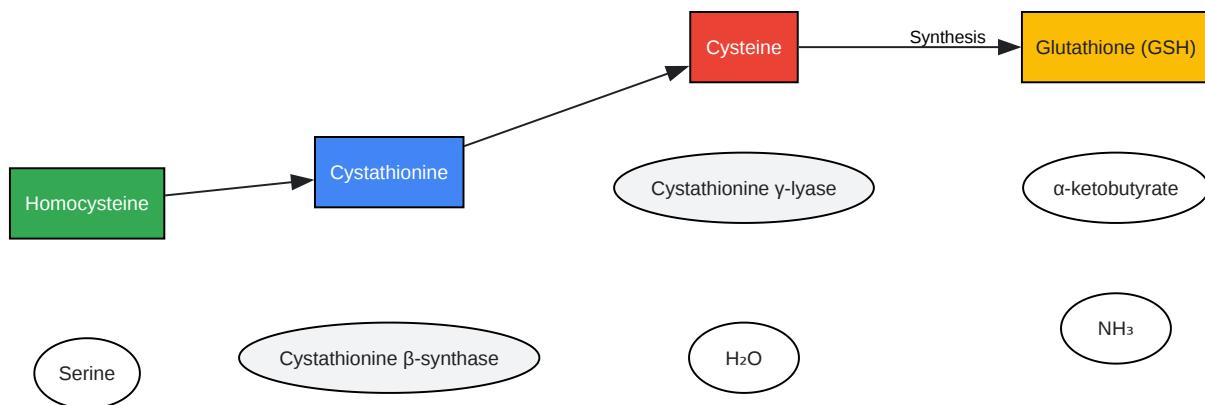
Role in Cellular Metabolism (as a source of L-Methionine)

Upon cellular uptake and subsequent hydrolysis of the amide bond, **L-Methioninamide hydrochloride** releases L-methionine, which then participates in fundamental metabolic pathways.

Methionine Cycle and Transmethylation

L-methionine is a precursor to S-adenosylmethionine (SAM), the universal methyl donor for the methylation of DNA, RNA, proteins, and lipids. This process is crucial for gene regulation, signal transduction, and maintaining cellular homeostasis.





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